

Application Notes and Protocols for HPLC Quantification of Efavirenz in Plasma

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Compound of Interest

Compound Name: Efavirenz

Cat. No.: B1671121

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These application notes provide detailed methodologies for the quantitative analysis of **Efavirenz** (EFV), a non-nucleoside reverse transcriptase inhibitor (NNRTI), in human plasma using High-Performance Liquid Chromatography (HPLC). The following protocols are designed to be adaptable for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies.

Introduction

Efavirenz is a key component in highly active antiretroviral therapy (HAART) for the treatment of HIV-1 infection.[1][2] Monitoring its plasma concentration is crucial for optimizing therapeutic outcomes and minimizing toxicity. The methods detailed below offer a range of techniques from simple UV detection to more sensitive mass spectrometry, catering to various laboratory capabilities.

Method 1: Reversed-Phase HPLC with UV Detection using Liquid-Liquid Extraction

This method is a widely used, cost-effective technique for the quantification of **Efavirenz** in plasma.

Quantitative Data Summary

Parameter	Value	Reference
Linearity Range	1–300 µg/mL	[1][3]
Limit of Detection (LOD)	0.03 µg/mL	[1][3]
Limit of Quantification (LOQ)	0.1 µg/mL	[1][3]
Retention Time (Efavirenz)	~5.94 minutes	[1][3]
Retention Time (Internal Standard)	~4.36 minutes (Tenofovir Disoproxil Fumarate)	[1][3]
Recovery	99-101%	[4]
Precision (%RSD)	< 15%	[1][4]
Accuracy	99-101%	[4]

Experimental Protocol

1. Materials and Reagents:

- **Efavirenz** and Tenofovir Disoproxil Fumarate (TDF) reference standards
- HPLC grade acetonitrile and methanol
- Ethyl acetate
- Potassium dihydrogen phosphate
- Orthophosphoric acid
- Human plasma (drug-free)

2. Instrumentation and Chromatographic Conditions:

- HPLC System: Alliance, Waters or equivalent with UV detector
- Column: Waters X-Terra Shield, RP18 (50 x 4.6 mm, 3.5 µm)[1][3]

- Mobile Phase:
 - A: Phosphate buffer (pH 3.5, adjusted with orthophosphoric acid)
 - B: Acetonitrile
 - Gradient elution is employed.[\[1\]](#)
- Flow Rate: 1.5 mL/min[\[1\]](#)[\[3\]](#)
- Detection Wavelength: 260 nm[\[1\]](#)[\[3\]](#)
- Injection Volume: 20 µL[\[1\]](#)

3. Preparation of Solutions:

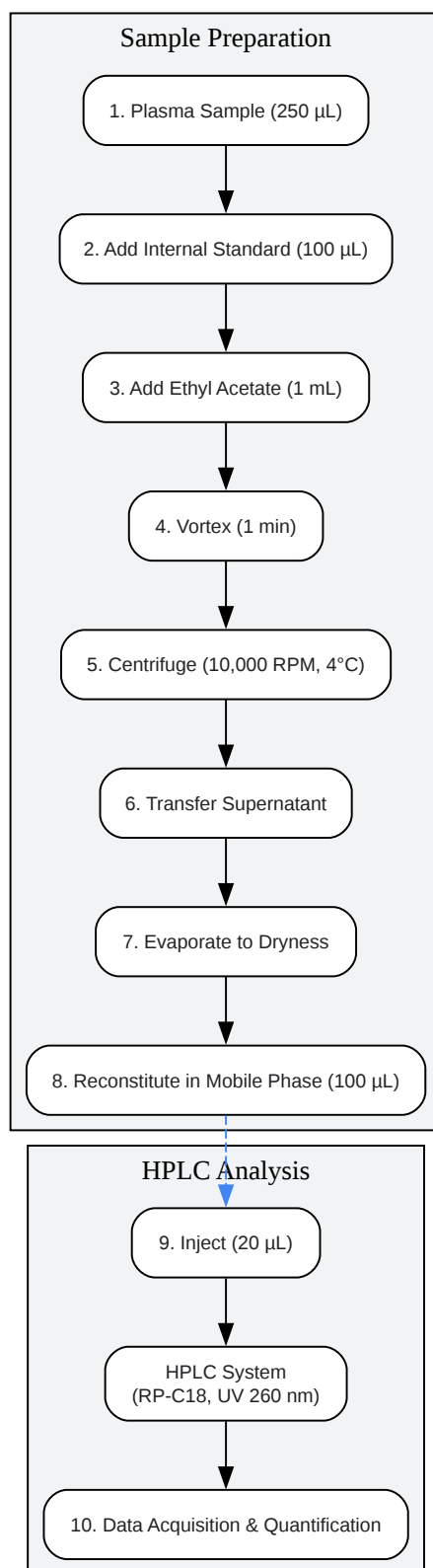
- Standard Stock Solution: Prepare a stock solution of **Efavirenz** (0.5 mg/mL) and TDF (1 mg/mL) in a diluent of methanol:water (50:50, v/v).[\[1\]](#)
- Working Standard Solutions: Prepare working standards by spiking appropriate amounts of the stock solution into drug-free plasma to achieve concentrations ranging from 1–300 µg/mL.[\[1\]](#)

4. Sample Preparation (Liquid-Liquid Extraction):

- Transfer 250 µL of plasma sample into a centrifuge tube.
- Add 100 µL of the internal standard (TDF) solution.[\[1\]](#)
- Add 1 mL of ethyl acetate.[\[1\]](#)
- Vortex the mixture for 1 minute.
- Centrifuge at 10,000 RPM for 10 minutes at 4°C.[\[1\]](#)
- Carefully transfer the organic supernatant to a clean tube.
- Evaporate the organic phase to dryness under a gentle stream of nitrogen.

- Reconstitute the residue with 100 μ L of the mobile phase.[\[1\]](#)
- Inject 20 μ L into the HPLC system.

Experimental Workflow Diagram



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Caption: Workflow for **Efavirenz** quantification by HPLC with UV detection.

Method 2: Reversed-Phase HPLC with UV Detection using Protein Precipitation

This protocol offers a simpler and faster sample preparation technique compared to liquid-liquid extraction.

Quantitative Data Summary

Parameter	Value	Reference
Linearity Range	0.5–16.0 µg/mL	
Retention Time (Efavirenz)	Not specified	
Recovery	>97%	
Precision (%RSD)	0.44-0.78%	
Accuracy	92-110%	

Experimental Protocol

1. Materials and Reagents:

- **Efavirenz** reference standard
- HPLC grade acetonitrile
- Ammonium acetate
- Glacial acetic acid
- Human plasma (drug-free)

2. Instrumentation and Chromatographic Conditions:

- HPLC System: HPLC with UV detector
- Column: Phenomenex C18 (250 x 4.6 mm, 5 µm)

- Mobile Phase:
 - A: Acetonitrile:25mM Ammonium Acetate:Glacial Acetic Acid (90:10:0.1 v/v/v)
 - B: Acetonitrile:25mM Ammonium Acetate:Glacial Acetic Acid (10:90:0.1 v/v/v)
 - Isocratic elution with a ratio of 70:30 (A:B)[5]
- Flow Rate: 1.0 mL/min[5]
- Detection Wavelength: 254 nm
- Injection Volume: 50 µL[5]

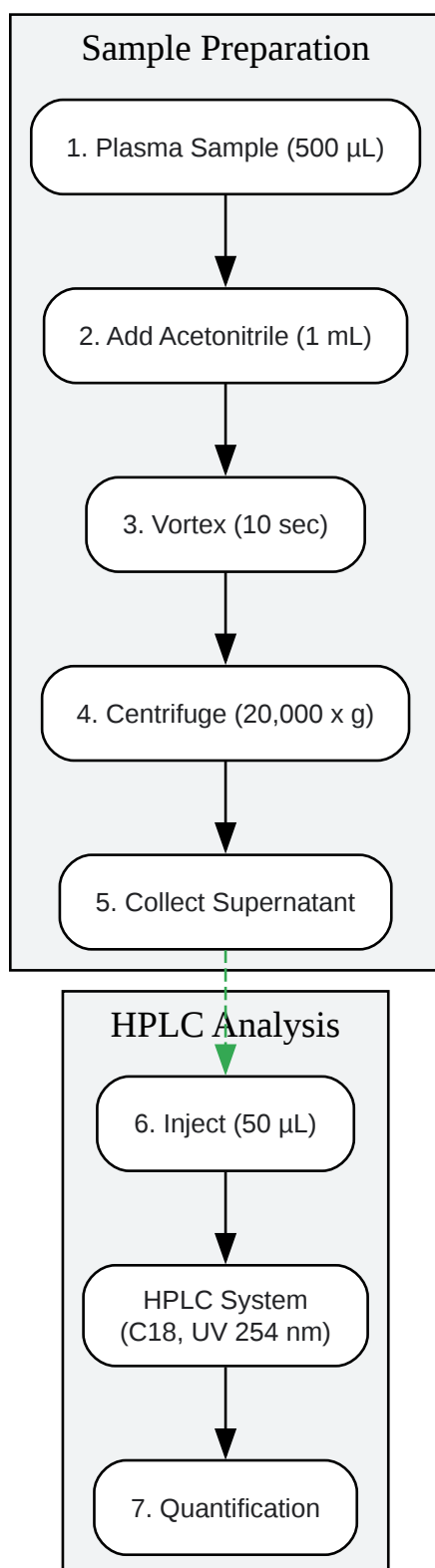
3. Preparation of Solutions:

- Standard Stock Solution: Prepare a 100 µg/mL stock solution of **Efavirenz** in water:acetonitrile (50:50, v/v).[5]
- Working Standard Solutions: Prepare calibration standards by spiking drug-free plasma with the stock solution to achieve concentrations of 0.5, 1.0, 2.0, 4.0, 8.0, and 16.0 µg/mL.

4. Sample Preparation (Protein Precipitation):

- Pipette 500 µL of plasma sample into a centrifuge tube.[5]
- Add 1 mL of ice-cold acetonitrile to precipitate proteins.[5]
- Vortex for 10 seconds.
- Centrifuge at 20,000 x g for 10 minutes.[5]
- Transfer the supernatant to an autosampler vial.
- Inject 50 µL into the HPLC system.

Logical Relationship Diagram



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Caption: Protein precipitation workflow for **Efavirenz** HPLC analysis.

Method 3: Reversed-Phase HPLC-MS/MS with Liquid-Liquid Extraction

This method provides high sensitivity and selectivity, making it suitable for studies requiring low detection limits.

Quantitative Data Summary

Parameter	Value	Reference
Linearity Range	10.0–1,500 ng/mL	[6] [7]
Limit of Quantification (LOQ)	10.0 ng/mL	[6] [7]
Retention Time (Efavirenz)	< 4 minutes	[6] [7]
Precision (%RSD)	Intra-day: 1.80–10.49%, Inter-day: 4.72–10.28%	[6] [7]
Accuracy	93.54–105.73%	[6] [7]

Experimental Protocol

1. Materials and Reagents:

- **Efavirenz** and Hydrochlorothiazide (Internal Standard) reference standards
- HPLC grade acetonitrile
- Methyl-tert-butyl ether
- Acetic acid
- Rat plasma (or human plasma)

2. Instrumentation and Chromatographic Conditions:

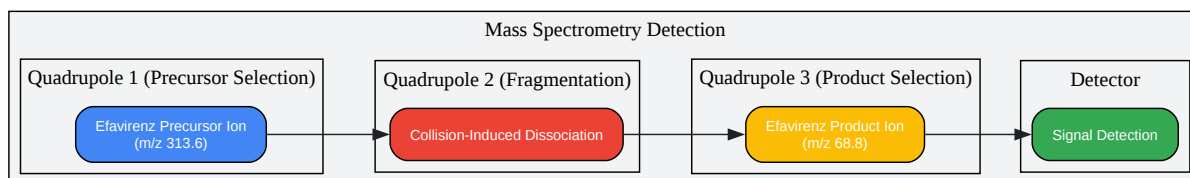
- HPLC System: HPLC coupled with a triple quadrupole mass spectrometer[\[6\]](#)[\[7\]](#)
- Column: ACE Phenyl C18[\[6\]](#)[\[7\]](#)

- Mobile Phase:
 - A: 0.2% Acetic acid in water
 - B: Acetonitrile
 - Isocratic elution with 35:65 (A:B, v/v)[6][7]
- Flow Rate: 1.0 mL/min[6][7]
- Ionization Mode: Electrospray Ionization (ESI), Negative[6][7]
- MRM Transitions:
 - **Elavirenz**: m/z 313.644 → 68.800[6][7]
 - Internal Standard: m/z 295.541 → 268.700[6][7]

3. Sample Preparation (Liquid-Liquid Extraction):

- Use an appropriate volume of plasma sample.
- Add the internal standard (Hydrochlorothiazide).
- Perform liquid-liquid extraction using methyl-tert-butyl ether.[6][7]
- Evaporate the organic layer and reconstitute the residue in the mobile phase.

Signaling Pathway Analogy for MS/MS Detection



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Caption: Conceptual diagram of MRM detection for **Efavirenz** in MS/MS.

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